

Application Notes and Protocols for 1-Allyl-4-fluorobenzene

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Compound of Interest

Compound Name: 1-Allyl-4-fluorobenzene

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This document provides detailed application notes and protocols for the safe handling and disposal of **1-Allyl-4-fluorobenzene** (CAS No. 1737-16-2). Adherence to these guidelines is crucial to ensure personnel safety and minimize environmental impact.

Hazard Identification and Summary

1-Allyl-4-fluorobenzene is a flammable liquid and is considered hazardous.^[1] It is harmful if swallowed and can cause serious eye damage. The compound has a flash point of 43.3 °C (109.9 °F), indicating a significant fire hazard. It is stable under normal conditions, and hazardous polymerization does not occur.^[1]

GHS Hazard Classifications:

- Flammable Liquids - Category 3
- Acute Toxicity, Oral - Category 4
- Serious Eye Damage/Eye Irritation - Category 1

Signal Word: Danger

Hazard Statements:

- H226: Flammable liquid and vapor.
- H302: Harmful if swallowed.
- H318: Causes serious eye damage.

Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C ₉ H ₉ F	[2] [3] [4]
Molecular Weight	136.17 g/mol	[3] [4]
Appearance	Colorless liquid	[1]
Density	1.009 g/mL at 25 °C	[5]
Boiling Point	139 °C / 282.2 °F	[1]
Flash Point	43.3 °C / 109.9 °F	
Refractive Index	n _{20/D} 1.494	[5]
Storage Class	3 - Flammable liquids	

Personal Protective Equipment (PPE)

To ensure safety when handling **1-Allyl-4-fluorobenzene**, the following personal protective equipment is mandatory:

- Eye Protection: Chemical safety goggles and a face shield are required.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., type ABEK (EN14387) respirator filter).
- Skin and Body Protection: A lab coat and appropriate protective clothing should be worn to prevent skin exposure.[\[1\]](#)
- Respiratory Protection: If working in a poorly ventilated area or if exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[1\]](#)

Safe Handling and Storage Protocols

4.1. Handling Protocol:

- Ventilation: Always handle **1-Allyl-4-fluorobenzene** in a well-ventilated area, preferably within a chemical fume hood.[1]
- Ignition Sources: Keep the compound away from open flames, hot surfaces, and other sources of ignition.[1][6] Use only non-sparking tools and take precautionary measures against static discharge.[1]
- Personal Hygiene: Avoid contact with skin, eyes, and clothing.[1] Do not ingest or inhale the substance.[1] Wash hands thoroughly after handling.[6]
- Grounding: Ground and bond containers and receiving equipment to prevent static sparks.[7]

4.2. Storage Protocol:

- Container: Keep the container tightly closed.[1]
- Location: Store in a dry, cool, and well-ventilated place.[1][6]
- Fire Safety: Store in a designated flammables area.[7]
- Incompatible Materials: Keep away from oxidizing agents.[1][6]

Emergency Procedures

5.1. First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[1]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes.[1] If skin irritation persists, consult a physician.[1]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[1]

- Ingestion: Clean mouth with water and drink plenty of water afterward. Do NOT induce vomiting. Call a physician or poison control center immediately.[1]

5.2. Accidental Release Measures:

- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Ignition Sources: Remove all sources of ignition.[1]
- Containment: Use spark-proof tools and explosion-proof equipment.[1] Contain the spill using inert absorbent material (e.g., sand, diatomaceous earth).
- Collection: Collect the absorbed material and place it in a suitable, closed container for disposal.[1]
- Decontamination: Clean the spill area thoroughly.

5.3. Firefighting Measures:

- Suitable Extinguishing Media: Use carbon dioxide (CO2), dry chemical, or foam.[1] Water mist may be used to cool closed containers.[1]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Flammable liquid. Vapors may form explosive mixtures with air.

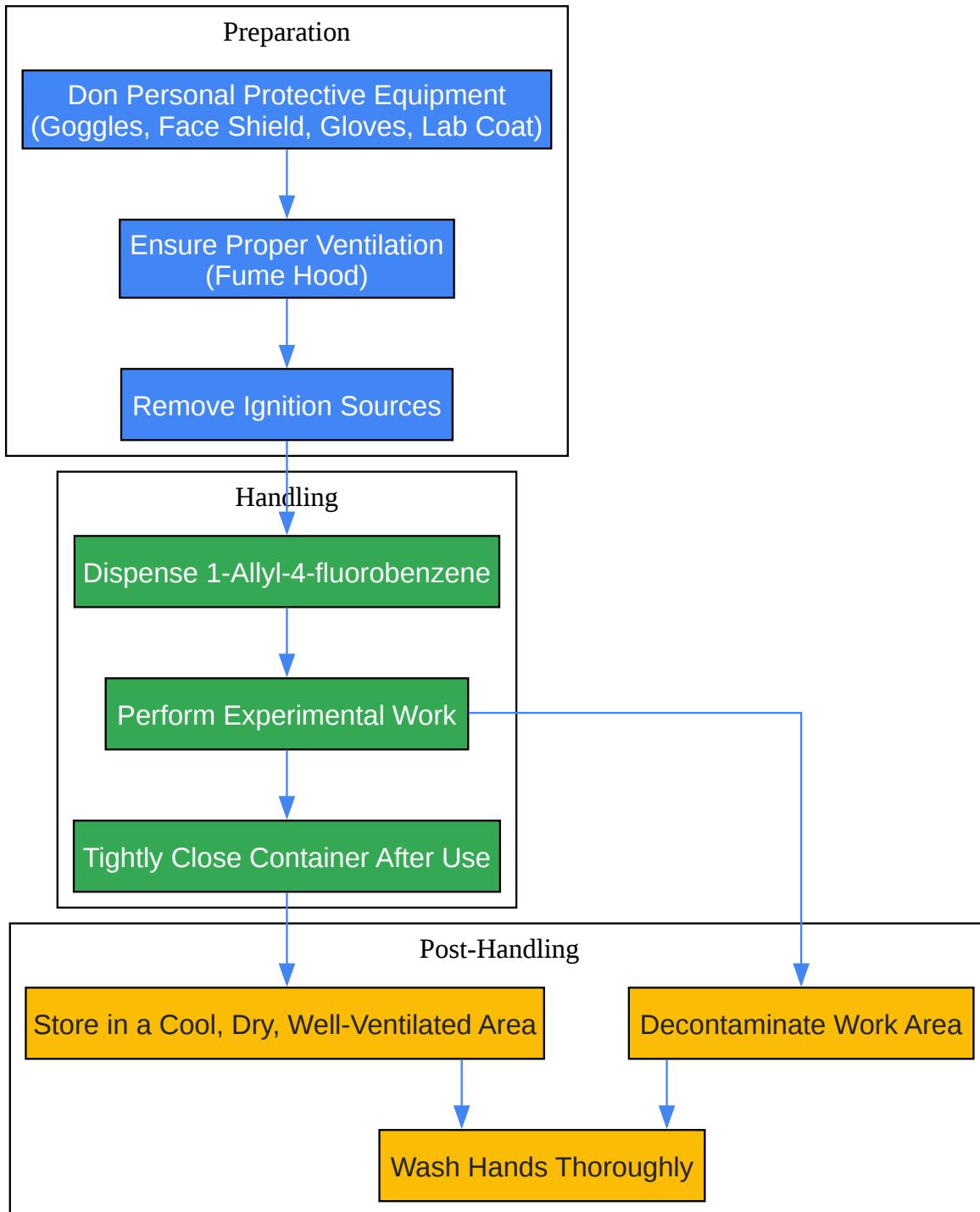
Disposal Protocol

1-Allyl-4-fluorobenzene and its containers must be disposed of as hazardous waste.[1] As a halogenated organic compound, it requires special disposal procedures.[8]

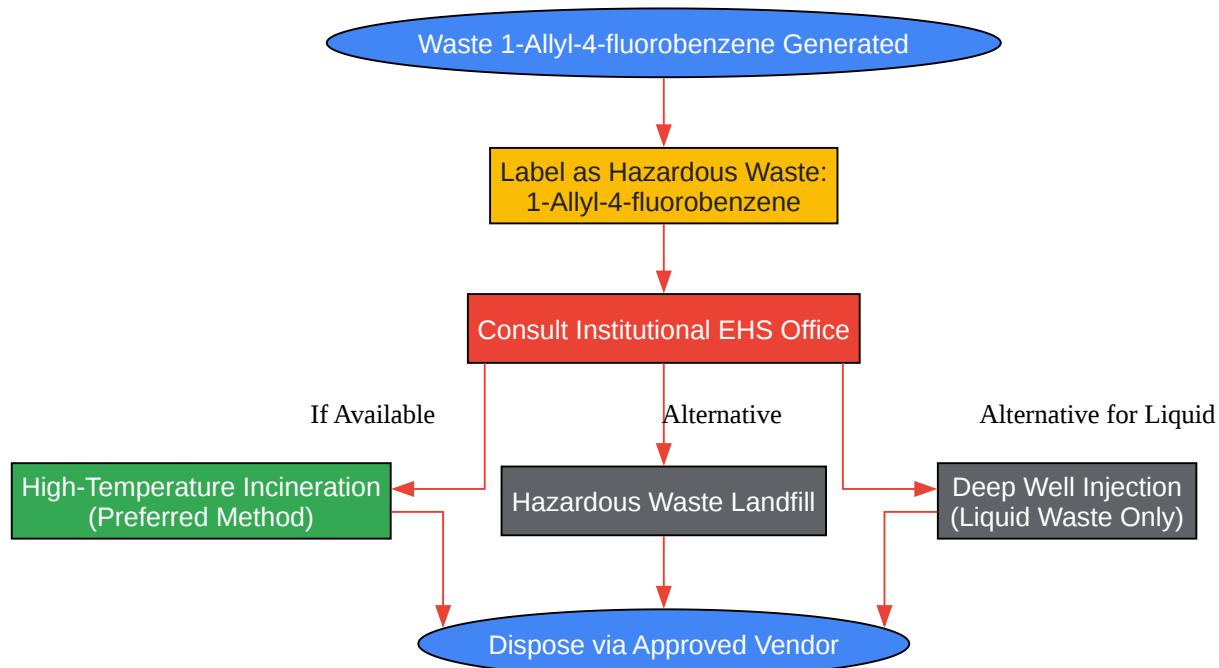
- Waste Identification: Label the waste container clearly as "Hazardous Waste: **1-Allyl-4-fluorobenzene**" and include the appropriate hazard symbols (flammable, corrosive, toxic).

- Waste Collection: Collect waste in a designated, closed, and properly labeled container. Do not mix with other waste streams unless compatible.
- Institutional Guidelines: Consult your institution's Environmental Health and Safety (EHS) office for specific disposal procedures and to ensure compliance with local, regional, and national regulations.^[9]
- Recommended Disposal Method: The preferred method for the complete destruction of fluorinated organic compounds is high-temperature incineration in a licensed facility capable of handling halogenated organic waste.^[9]
- Alternative Disposal: If incineration is not available, disposal in a designated hazardous waste landfill may be an option.^[9] Deep well injection is another potential method for liquid waste but is subject to strict regulations.^[9]

Visualized Workflows

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Caption: Workflow for the safe handling of **1-Allyl-4-fluorobenzene**.

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Caption: Decision workflow for the disposal of **1-Allyl-4-fluorobenzene**.

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